

# GSK2850163 Hydrochloride: A Guide to Solution Preparation and Storage

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## Compound of Interest

Compound Name: GSK2850163 hydrochloride

Cat. No.: B10799446

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## Application Note & Protocol

For researchers, scientists, and drug development professionals, the accurate preparation and proper storage of investigational compounds are paramount to ensure experimental reproducibility and the integrity of results. This document provides detailed application notes and protocols for the handling of **GSK2850163 hydrochloride**, a potent and selective inhibitor of the inositol-requiring enzyme-1 alpha (IRE1 $\alpha$ ) pathway.

## Introduction

**GSK2850163 hydrochloride** is a small molecule inhibitor that targets the kinase and endoribonuclease (RNase) activities of IRE1 $\alpha$ , a key transducer in the unfolded protein response (UPR).<sup>[1]</sup> The UPR is a cellular stress response activated by the accumulation of unfolded or misfolded proteins in the endoplasmic reticulum (ER).<sup>[1]</sup> By inhibiting IRE1 $\alpha$ , GSK2850163 blocks the unconventional splicing of X-box binding protein 1 (XBP1) mRNA, a critical step in the UPR signaling cascade.<sup>[1]</sup> GSK2850163 inhibits IRE1 $\alpha$  kinase activity with an IC<sub>50</sub> of 20 nM and its RNase activity with an IC<sub>50</sub> of 200 nM.<sup>[2][3][4]</sup> While highly selective, weak inhibition of Ron and FGFR1 V561M kinases has been observed at significantly higher concentrations (IC<sub>50</sub> values of 4.4  $\mu$ M and 17  $\mu$ M, respectively).<sup>[2][3][4]</sup>

## Physicochemical Properties

Property	Value
Molecular Formula	C <sub>24</sub> H <sub>29</sub> Cl <sub>2</sub> N <sub>3</sub> O
Molecular Weight	446.41 g/mol
CAS Number	2319838-09-8
Appearance	Colorless to yellow oil

## Solution Preparation

The solubility of **GSK2850163 hydrochloride** can vary depending on the solvent. It is crucial to use high-purity solvents to avoid introducing contaminants that could affect experimental outcomes.

Table 1: Solubility of **GSK2850163 Hydrochloride**

Solvent	Concentration	Notes
DMSO	≥ 67.5 mg/mL (151.21 mM)	Ultrasonic treatment may be required. Use newly opened, anhydrous DMSO as the compound is hygroscopic.[2]
Ethanol	≥ 50 mg/mL (112.00 mM)	Ultrasonic treatment may be required.[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.25 mg/mL (5.04 mM)	This vehicle is suitable for in vivo studies.[2]
10% DMSO, 90% Corn Oil	≥ 2.25 mg/mL (5.04 mM)	This vehicle is suitable for in vivo studies.[2]

## Protocol for Preparing a Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK2850163 hydrochloride** in DMSO.

Materials:

- **GSK2850163 hydrochloride**
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional)

#### Procedure:

- **Aseptic Technique:** Perform all steps in a clean, controlled environment, such as a laminar flow hood, to minimize contamination.
- **Weighing:** Accurately weigh the desired amount of **GSK2850163 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.46 mg of the compound.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the compound. For the example above, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.<sup>[2]</sup>
- **Aliquotting:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.<sup>[2]</sup>
- **Storage:** Store the aliquots as recommended in the storage section below.

## Storage and Stability

Proper storage is critical to maintain the activity of **GSK2850163 hydrochloride**.

Table 2: Storage Conditions for **GSK2850163 Hydrochloride**

Form	Storage Temperature	Storage Period
Pure Compound (Solid)	-20°C	3 years
4°C	2 years	
In Solvent (Stock Solution)	-80°C	6 months
-20°C	1 month	

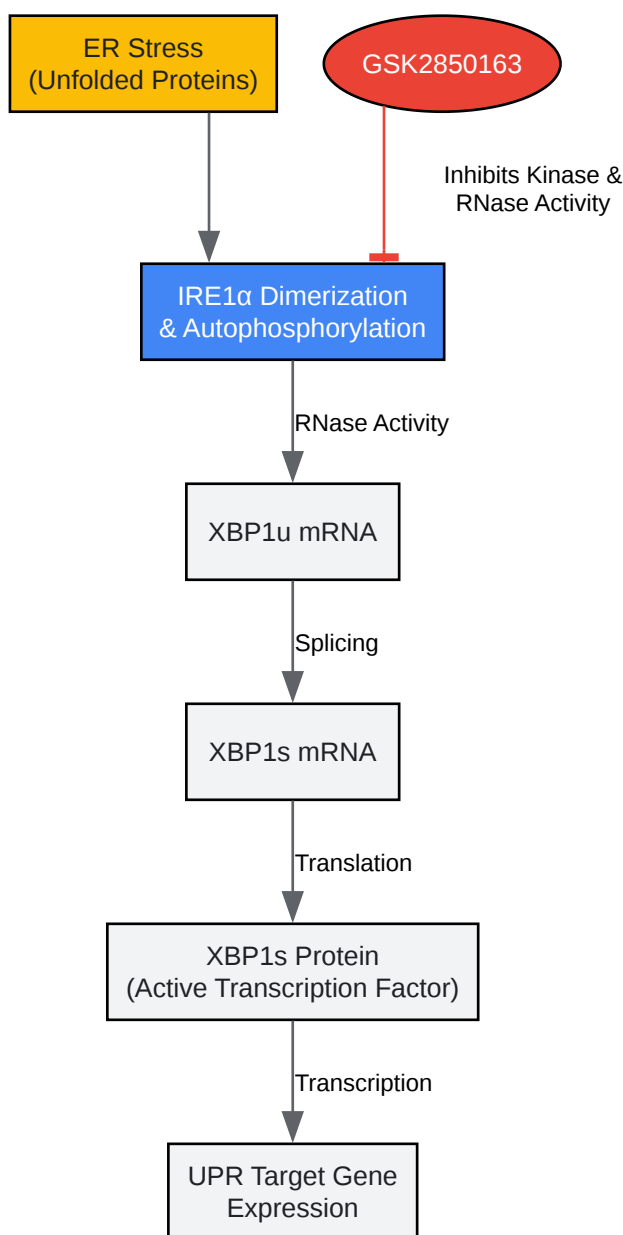
#### General Storage Recommendations:

- Light: Protect from light.
- Moisture: Store in a dry, cool, and well-ventilated place in a tightly sealed container.<sup>[5]</sup> The compound is hygroscopic.<sup>[2]</sup>
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles of stock solutions.<sup>[2]</sup>

## Signaling Pathway and Experimental Workflow

### IRE1α Signaling Pathway Inhibition by GSK2850163

The following diagram illustrates the mechanism of action of GSK2850163 within the IRE1α signaling pathway.

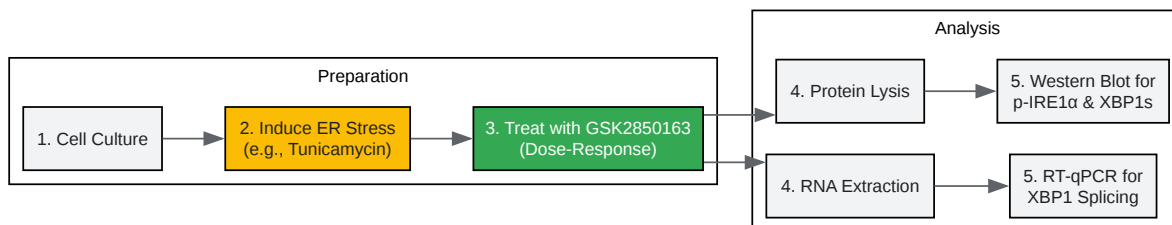


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Caption: Inhibition of the IRE1α signaling pathway by GSK2850163.

## Experimental Workflow: Assessing IRE1α Inhibition

This diagram outlines a typical workflow for evaluating the efficacy of GSK2850163 in a cell-based assay.



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Caption: General workflow for assessing IRE1α inhibition.

## Protocol for Assessing IRE1α Inhibition via XBP1 Splicing

This protocol provides a method to measure the inhibition of IRE1α RNase activity by quantifying the splicing of XBP1 mRNA using RT-qPCR.

Materials:

- Cells cultured in appropriate media
- ER stress inducer (e.g., Tunicamycin or Thapsigargin)
- **GSK2850163 hydrochloride** stock solution (in DMSO)
- Vehicle control (DMSO)
- RNA extraction kit
- Reverse transcription kit
- qPCR master mix (e.g., SYBR Green-based)
- Primers specific for spliced and unspliced XBP1

- qPCR instrument

#### Procedure:

- Cell Seeding: Plate cells at an appropriate density in multi-well plates and allow them to adhere overnight.
- ER Stress Induction and Treatment:
  - Pre-treat cells with various concentrations of **GSK2850163 hydrochloride** or vehicle control for 1 hour.
  - Induce ER stress by adding an appropriate concentration of an ER stress inducer (e.g., 2.5 µg/mL Tunicamycin) and incubate for an additional 4-16 hours.[\[6\]](#)
- RNA Extraction: Harvest the cells and extract total RNA using a commercially available kit according to the manufacturer's instructions.
- cDNA Synthesis: Synthesize cDNA from the extracted RNA using a reverse transcription kit.
- RT-qPCR:
  - Perform real-time quantitative PCR using primers that can distinguish between the spliced (XBP1s) and unspliced (XBP1u) forms of XBP1 mRNA.
  - Analyze the qPCR data to determine the relative levels of XBP1s and XBP1u. A reduction in the XBP1s/XBP1u ratio in GSK2850163-treated cells compared to vehicle-treated cells indicates inhibition of IRE1α RNase activity.

## Safety Precautions

Handle **GSK2850163 hydrochloride** in accordance with good industrial hygiene and safety practices.[\[5\]](#) Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.[\[5\]](#) Avoid contact with skin and eyes and prevent the formation of dust and aerosols.[\[5\]](#) Ensure adequate ventilation.[\[5\]](#) Refer to the Safety Data Sheet (SDS) for complete safety information.[\[5\]](#)

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